

Application Note: Comprehensive Characterization of 3-Formyl-1H-indazole-6-carboxylic acid

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Compound of Interest

Compound Name: 3-Formyl-1H-indazole-6-carboxylic acid

Cat. No.: B1343050

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Abstract

This application note provides a detailed guide to the analytical methods for the comprehensive characterization of **3-Formyl-1H-indazole-6-carboxylic acid**, a key intermediate in pharmaceutical synthesis. The protocols outlined herein are designed to ensure the identity, purity, and stability of the compound, employing a multi-technique approach. This guide is intended for researchers and professionals in drug development and quality control, offering robust methodologies and the scientific rationale behind experimental choices.

Introduction

3-Formyl-1H-indazole-6-carboxylic acid ($C_9H_6N_2O_3$, Molecular Weight: 190.16 g/mol) is a heterocyclic compound of significant interest in medicinal chemistry.^[1] Its unique structural features, comprising an indazole core, a formyl group, and a carboxylic acid moiety, make it a versatile building block for the synthesis of various therapeutic agents. Given its role as a critical intermediate, ensuring its chemical integrity is paramount for the successful development of downstream products.

This document details a suite of analytical techniques for the thorough characterization of this molecule. The methods described are designed to provide orthogonal information, thereby creating a self-validating system for quality assessment.

Physicochemical Properties

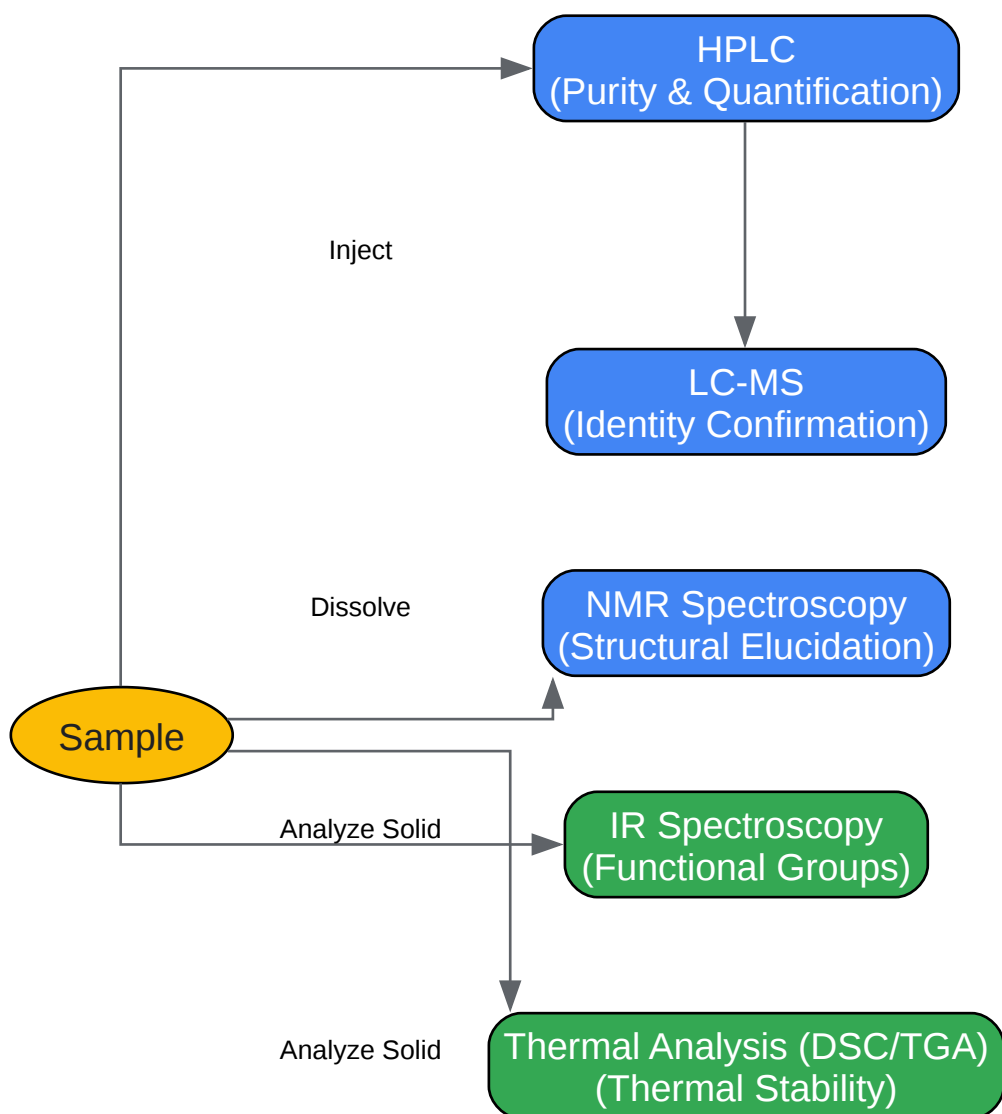
A foundational understanding of the physicochemical properties of **3-Formyl-1H-indazole-6-carboxylic acid** is essential for method development.

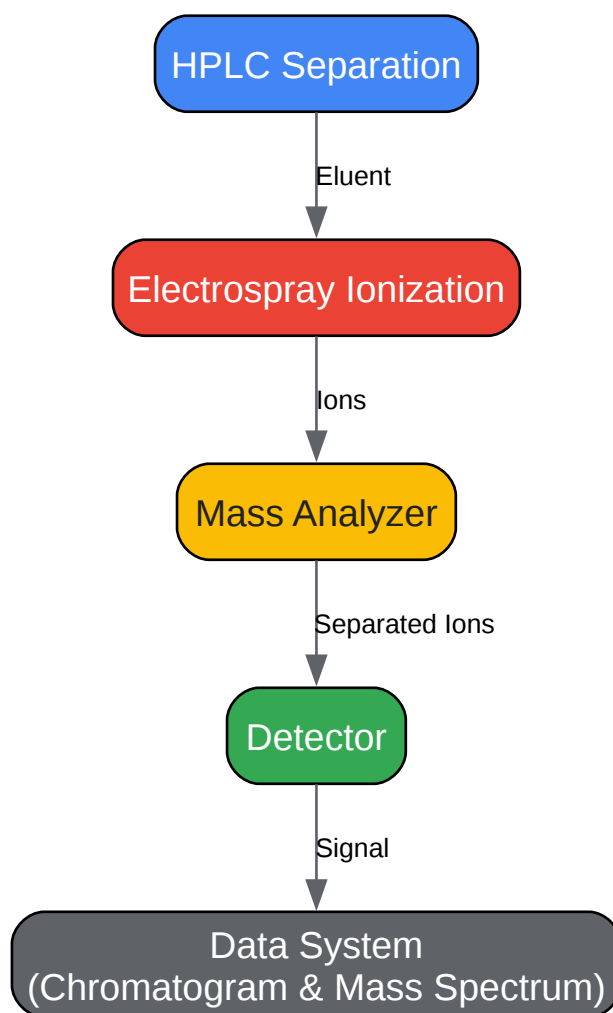
Property	Value	Source
CAS Number	319474-35-6	[1][2]
Molecular Formula	C ₉ H ₆ N ₂ O ₃	[1]
Molecular Weight	190.16 g/mol	[1]
Appearance	Off-white to yellow crystalline powder (predicted based on analogs)	[3]
Storage	Sealed in a dry, room temperature environment is recommended.	[1]

Note: Experimental values for melting point and solubility are not consistently reported in publicly available literature; therefore, empirical determination is recommended as part of the initial characterization.

Analytical Methodologies

A multi-pronged analytical approach is recommended to ensure a comprehensive characterization of **3-Formyl-1H-indazole-6-carboxylic acid**. The relationship between these techniques is illustrated in the workflow diagram below.





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References

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- 2. 1H-Indazole-6-carboxylic acid, 3-forMyl- | 319474-35-6 [chemicalbook.com]
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